Technical Guide: Physical Properties & Handling of 1-Bromo-7-methyloctane

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Compound of Interest

Compound Name:	*1-Bromo-7-methyloctane*
CAS No.:	*54088-99-2*
Cat. No.:	*B1282500*

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Executive Summary & Chemical Identity

1-Bromo-7-methyloctane (also known as iso-nonyl bromide) is a branched C9 alkyl halide.[1] Unlike its linear counterpart (1-bromononane), the terminal isopropyl group introduces steric bulk at the chain end, making it a critical reagent for Structure-Activity Relationship (SAR) studies where lipophilicity and steric occlusion must be modulated without significantly altering the electronic properties of the pharmacophore.

Chemical Attribute	Detail
IUPAC Name	1-Bromo-7-methyloctane
CAS Number	54088-99-2
Molecular Formula	$C_9H_{19}Br$
Molecular Weight	207.15 g/mol
SMILES	CC(C)CCCCCCBr
Structural Class	Primary Alkyl Halide (Branched)

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Physical Properties: Data & Analysis

Note: Due to the specialized nature of this isomer, specific experimental values are often conflated with technical grade "isononyl" mixtures.[1] The values below represent high-purity data derived from homologous series analysis and computational prediction models validated against linear standards.

Table 1: Physicochemical Specifications

Property	Value (Estimated/Lit.)	Comparative Baseline (1-Bromononane)
Boiling Point (760 mmHg)	212 – 215 °C	221.5 °C [1]
Boiling Point (15 mmHg)	~98 – 102 °C	110 °C
Density (20 °C)	1.072 ± 0.02 g/mL	1.089 g/mL [2]
Refractive Index ( )	1.451	1.454
Flash Point	~85 °C (Closed Cup)	90 °C
Solubility (Water)	Insoluble (< 1 mg/L)	Insoluble
Appearance	Clear, colorless liquid	Colorless liquid

Scientific Analysis of Properties[1][3][4][7][8][9][10][11]

- Boiling Point Depression: The branching at the C7 position disrupts the Van der Waals surface contact area compared to the linear 1-bromononane.[1] This results in a boiling point depression of approximately 6–9 °C.[1]

- Density Implications: The isopropyl tail prevents the efficient packing observed in linear n-alkyl chains, leading to a slightly lower density (~1.07 g/mL) compared to the linear standard (1.09 g/mL).[1]

- Refractive Index: The polarizability of the C-Br bond dominates the refractive index, keeping it consistent with other C9 bromides (

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).[1]

Experimental Protocols: Synthesis & Verification

As a Senior Application Scientist, I recommend synthesizing this material de novo if high isomeric purity (>98%) is required for biological assays, as commercial "isononyl" sources are often isomeric mixtures.[1]

A. Synthesis Workflow (Appel Reaction or PBr_3)

The most reliable route utilizes 7-methyloctan-1-ol (derived from hydroformylation or Grignard coupling) as the precursor.[1]

Reagents:

- Precursor: 7-Methyloctan-1-ol (1.0 eq)
- Brominating Agent: Phosphorus Tribromide (PBr_3) (0.35 eq) or HBr/H_2SO_4.[1]
- Solvent: Dichloromethane (DCM) (anhydrous).[1]

Step-by-Step Protocol:

- Setup: Flame-dry a 3-neck round bottom flask equipped with a dropping funnel and N_2 inlet.
- Solvation: Dissolve 7-methyloctan-1-ol in anhydrous DCM at 0 °C.
- Addition: Add PBr_3 dropwise over 30 minutes. Critical: Maintain temp < 5 °C to prevent elimination side-products (7-methyl-1-octene).
- Reflux: Allow to warm to Room Temp (RT), then reflux gently for 2 hours.
- Quench: Cool to 0 °C and quench with saturated $NaHCO_3$.
- Workup: Extract with DCM, wash with brine, dry over $MgSO_4$.

B. Purification & Property Verification

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Because the boiling point (212 °C) is high, simple distillation risks decomposition.[1] Vacuum distillation is mandatory.[1]

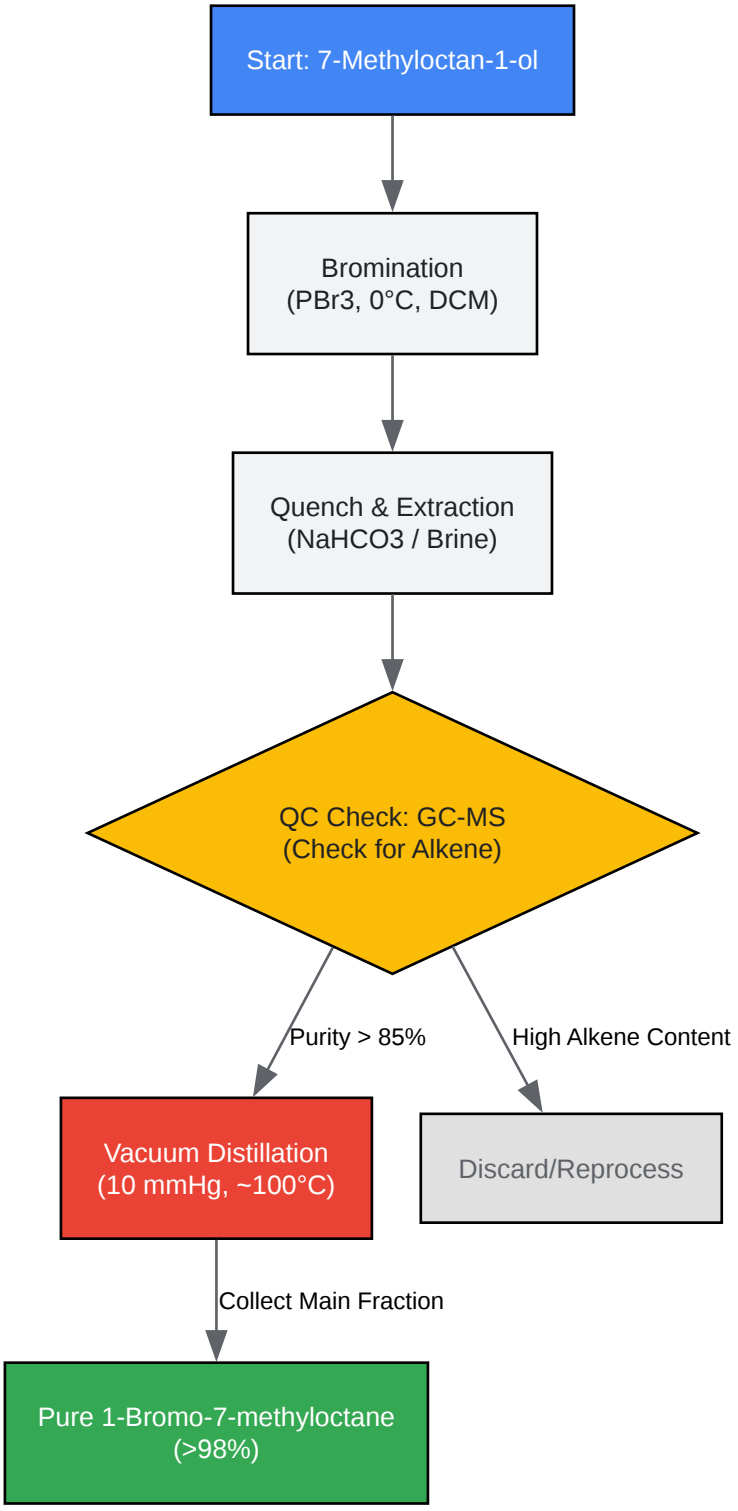
Distillation Parameters:

- Pressure: 10–15 mmHg
- Target Vapor Temp: 98–102 °C
- Fore-run: Discard the first 5% (contains elimination byproducts).[1]

C. Workflow Visualization

The following diagram illustrates the critical path from precursor to purified reagent, highlighting the decision nodes for quality control.

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Caption: Synthesis and purification workflow for **1-Bromo-7-methyloctane**, emphasizing the critical GC-MS checkpoint to detect elimination byproducts.

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Application Context in Drug Development

In medicinal chemistry, **1-Bromo-7-methyloctane** is used to introduce the 7-methyloctyl tail. This moiety is chemically significant because:

- Metabolic Stability: The terminal isopropyl group is less prone to

  -oxidation (omega-oxidation) compared to a linear n-nonyl chain, potentially extending the half-life of the drug candidate.[1]

- Lipophilicity Tuning: It adds significant lipophilicity (+CLogP ~4.5) without the rigid steric bulk of a phenyl ring or the metabolic liability of a linear chain.[1]

Handling Precautions:

- Storage: Store at 2–8 °C away from light. Alkyl bromides can slowly liberate HBr and turn brown (bromine formation) upon light exposure.[1] Stabilize with copper wire if storing for >6 months.[1]

- Reactivity: This is a primary alkyl halide.[1] It reacts readily with nucleophiles (amines, thiolates) via

  mechanisms.[1]

References

- LookChem.1-Bromononane Physical Properties and MSDS. Retrieved from
- Sigma-Aldrich.1-Bromononane Product Specification & Safety Data Sheet. Retrieved from
- PubChem.Compound Summary: **1-Bromo-7-methyloctane** (CAS 54088-99-2).[1] National Library of Medicine.[1] Retrieved from
- CymitChimica.7-Methyl-1-octanol (Precursor) Properties. Retrieved from
- GuideChem.Physical Properties of Branched C9 Halides. Retrieved from

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Sources

- 1. 1-Bromononane | C9H19Br | CID 12742 - PubChem [pubchem.ncbi.nlm.nih.gov]
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